

Glycyl-L-glutamine monohydrate chemical properties and structure

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Compound of Interest

Compound Name: **Glycyl-L-glutamine monohydrate**

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Glycyl-L-glutamine Monohydrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of the chemical properties, structure, and relevant experimental methodologies for **Glycyl-L-glutamine monohydrate**. This dipeptide, a stabilized form of L-glutamine, is of significant interest in cell culture, clinical nutrition, and pharmaceutical development due to its enhanced stability and bioavailability compared to free L-glutamine.

Chemical Properties and Structure

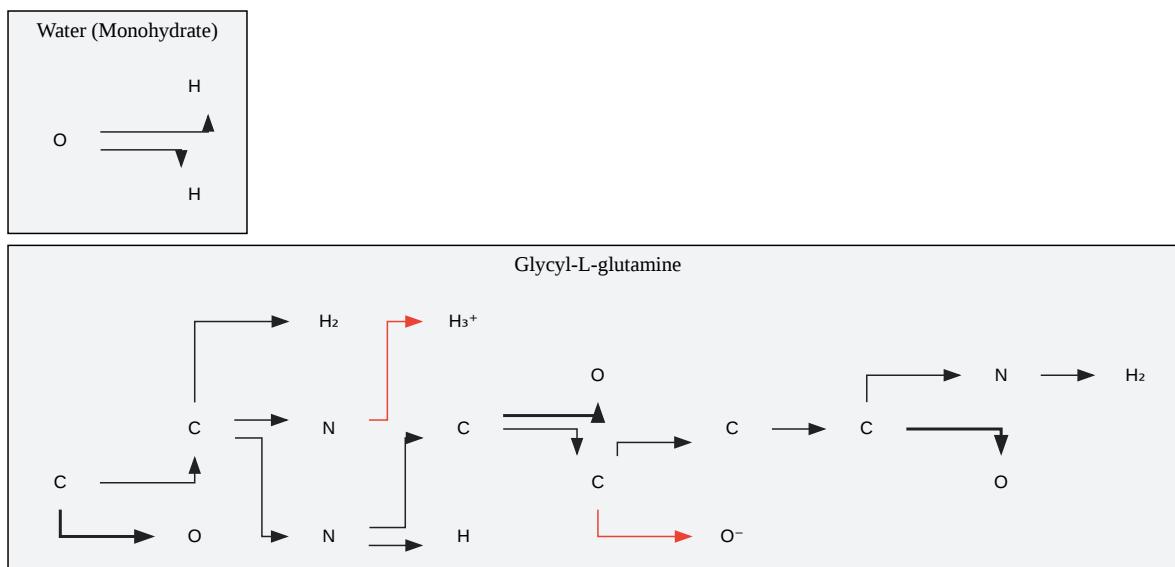
Glycyl-L-glutamine monohydrate is a dipeptide formed from glycine and L-glutamine residues.^{[1][2]} It exists as a white crystalline powder that is soluble in water.^{[1][3]} The monohydrate form incorporates one molecule of water into its crystal structure.

The key physicochemical properties of Glycyl-L-glutamine and its monohydrate form are summarized in the table below for easy reference and comparison.

Property	Value (Anhydrous)	Value (Monohydrate)	Citations
IUPAC Name	(2S)-5-amino-2-[(2-aminoacetyl)amino]-5-oxopentanoic acid	N/A	[2]
Synonyms	Gly-Gln, Glycylglutamine, H- Gly-Gln-OH	Gly-Gln monohydrate, N ₂ -Glycyl-L-glutamine	[2][4]
CAS Number	13115-71-4	172669-64-6 (related), 13115-71-4	[4][5]
Molecular Formula	C ₇ H ₁₃ N ₃ O ₄	C ₇ H ₁₃ N ₃ O ₄ · H ₂ O	[5][6]
Molecular Weight	203.20 g/mol	221.21 g/mol	[5][6]
Appearance	White to off-white powder or crystals	White crystal or crystalline powder	[1][4][5]
Melting Point	194 °C	194 °C	[4][5]
Boiling Point	643.1 ± 55.0 °C (Predicted)	N/A	[4][5]
Density	1.4 ± 0.1 g/cm ³ (Predicted)	N/A	[4][5]
Water Solubility	154 g/L (20 °C)	Soluble in water	[3][4]
Purity	≥98.0%, typically ≥99.0%	N/A	[5][7]
Storage	Store in freezer at -20 °C, in a sealed, dark container under an inert atmosphere.	Keep in a dark place, inert atmosphere, store in freezer under -20°C.	[4][5]

Glycyl-L-glutamine is a zwitterionic molecule at physiological pH, with a protonated amino group on the glycine residue and an ionized carboxyl group on the glutamine residue.[8] The peptide bond is in a trans conformation.[8]

- SMILES:C(CC(=O)N)--INVALID-LINK--O)NC(=O)CN.O[6]
- InChI:InChI=1S/C7H13N3O4.H2O/c8-3-6(12)10-4(7(13)14)1-2-5(9)11;/h4H,1-3,8H2,(H2,9,11)(H,10,12)(H,13,14);1H2/t4-;/m0./s1[6]
- InChIKey:KLFWVRQACSYLOH-WCCKRBBISA-N[6]



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Caption: 2D structure of **Glycyl-L-glutamine monohydrate**.

Experimental Protocols

This section details common experimental methodologies for the synthesis, purification, and analysis of Glycyl-L-glutamine.

A common industrial preparation method involves the acylation of L-glutamine with chloroacetyl chloride, followed by ammonolysis.[9] This "one-pot" method is designed for large-scale production.[9]

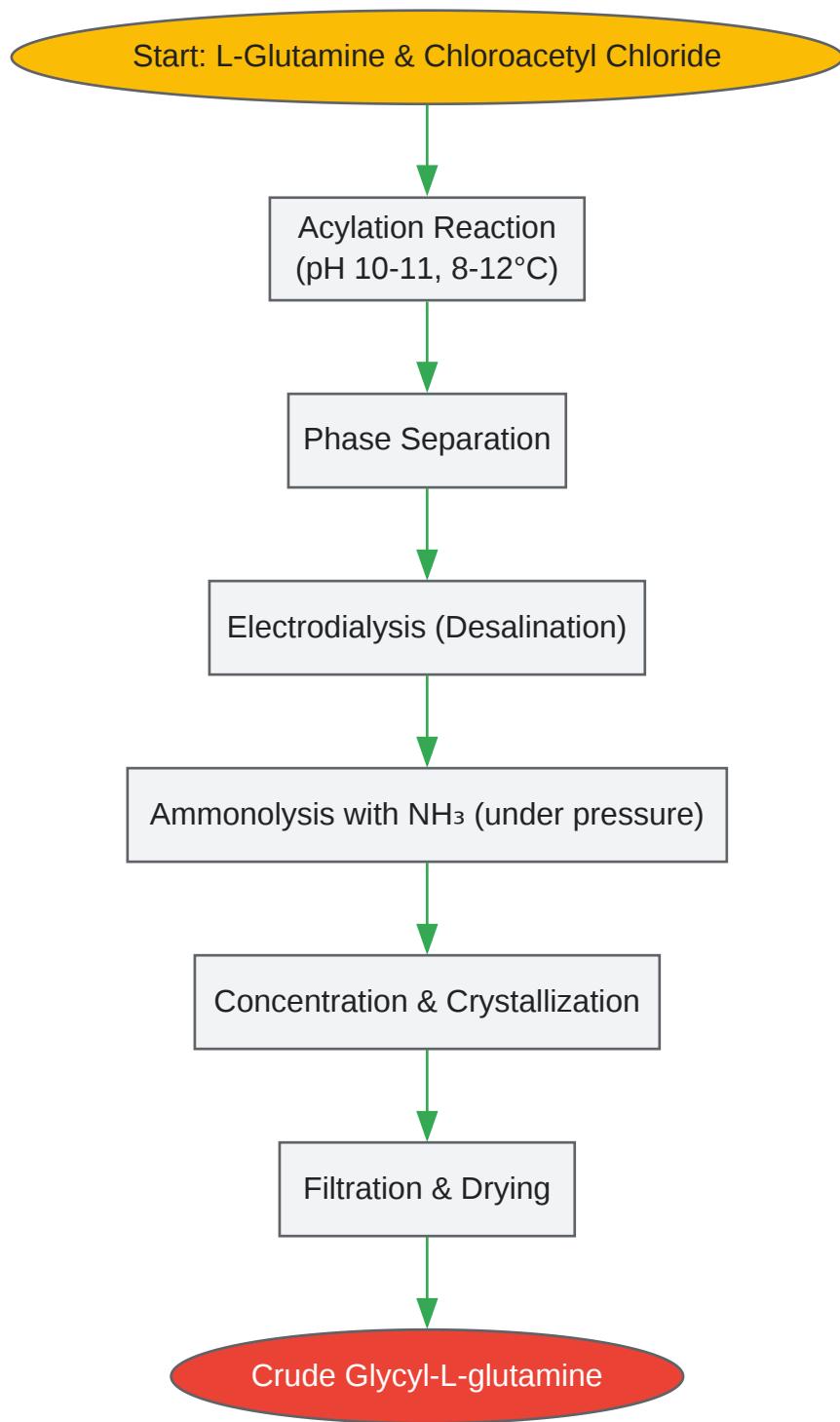
Materials:

- L-glutamine
- Chloroacetyl chloride
- Toluene
- Sodium hydroxide (NaOH) solution (5 M)
- Purified water
- Ammonia gas

Procedure:

- Acylation:
 - Add purified water, toluene, and L-glutamine to a reaction kettle under stirring.
 - Cool the mixture to 8-12 °C.
 - Simultaneously, slowly add a toluene solution of chloroacetyl chloride and a 5 M NaOH solution.
 - Maintain the reaction temperature at 8-12 °C and control the pH between 10.0 and 11.0 during the addition.[9]
 - After addition is complete, cool the mixture to 0-5 °C and continue stirring for 0.5-1 hour to complete the acylation, forming an N-chloroacetyl-L-glutamine aqueous solution.[9]

- Phase Separation & Desalination:
 - Allow the layers to separate and collect the aqueous phase containing N-chloroacetyl-L-glutamine.
 - Treat the aqueous solution via electrodialysis to remove salts.[\[9\]](#)
- Ammonolysis:
 - Introduce ammonia gas into the purified N-chloroacetyl-L-glutamine solution under pressure to perform the ammonolysis reaction, substituting the chloro group with an amino group to form Glycyl-L-glutamine.[\[9\]](#)
- Crude Product Isolation:
 - Concentrate the reaction mixture, induce crystallization, and isolate the crude Glycyl-L-glutamine product by filtration and drying.[\[9\]](#)



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Caption: Industrial synthesis workflow for Glycyl-L-glutamine.

The crude product is further purified using ion-exchange resin chromatography to meet high-purity standards suitable for pharmaceutical applications.[\[9\]](#)

Materials:

- Crude Glycyl-L-glutamine
- Purified water
- WA-30 resin (or equivalent weak anion exchanger)
- Methanol
- 0.22 μ m microporous filter

Procedure:

- Resin Treatment:
 - Dissolve the crude Glycyl-L-glutamine in purified water (approx. 10 times the mass of the crude product).
 - Add WA-30 resin (3-4 times the mass of the crude product) and stir for 2 hours at room temperature.[9]
 - Filter to remove and recover the resin.
- Concentration and Crystallization:
 - Concentrate the filtrate under reduced pressure at 60-65 °C.
 - Filter the concentrated solution through a 0.22 μ m microporous filter membrane.
 - Transfer the filtrate to a crystallization tank, heat to 40-45 °C, and slowly add methanol to induce crystallization.[9]
- Final Product Isolation:
 - Cool the suspension to 20-25 °C and stir for 1 hour.
 - Isolate the crystals by centrifugal filtration.

- Wash the filter cake with a small amount of methanol.
- Dry the final product under vacuum at 60-65 °C until the water content is between 7.0-10.0% to yield high-purity **Glycyl-L-glutamine monohydrate**.^[9]

High-Performance Liquid Chromatography (HPLC) is a standard method to determine the purity and assay of Glycyl-L-glutamine.

Instrumentation & Conditions (Typical):

- System: HPLC with UV detector
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm)
- Mobile Phase: A buffered aqueous solution (e.g., phosphate buffer) with an organic modifier like acetonitrile or methanol. Gradient or isocratic elution may be used.
- Flow Rate: 1.0 mL/min
- Detection Wavelength: ~210 nm
- Column Temperature: 30 °C
- Injection Volume: 20 µL

Procedure:

- Standard Preparation: Accurately weigh and dissolve USP Glycyl-L-glutamine Reference Standard in the mobile phase or water to create a stock solution of known concentration. Prepare working standards by serial dilution.
- Sample Preparation: Accurately weigh and dissolve the Glycyl-L-glutamine sample in the same solvent to a concentration similar to the primary working standard.
- Analysis: Inject the standard and sample solutions into the HPLC system.
- Calculation: Compare the peak area of the Glycyl-L-glutamine peak in the sample chromatogram to the peak area from the standard chromatogram to calculate the purity and

assay, ensuring it meets specifications (e.g., NLT 98.0% and NMT 101.5%).[\[7\]](#)

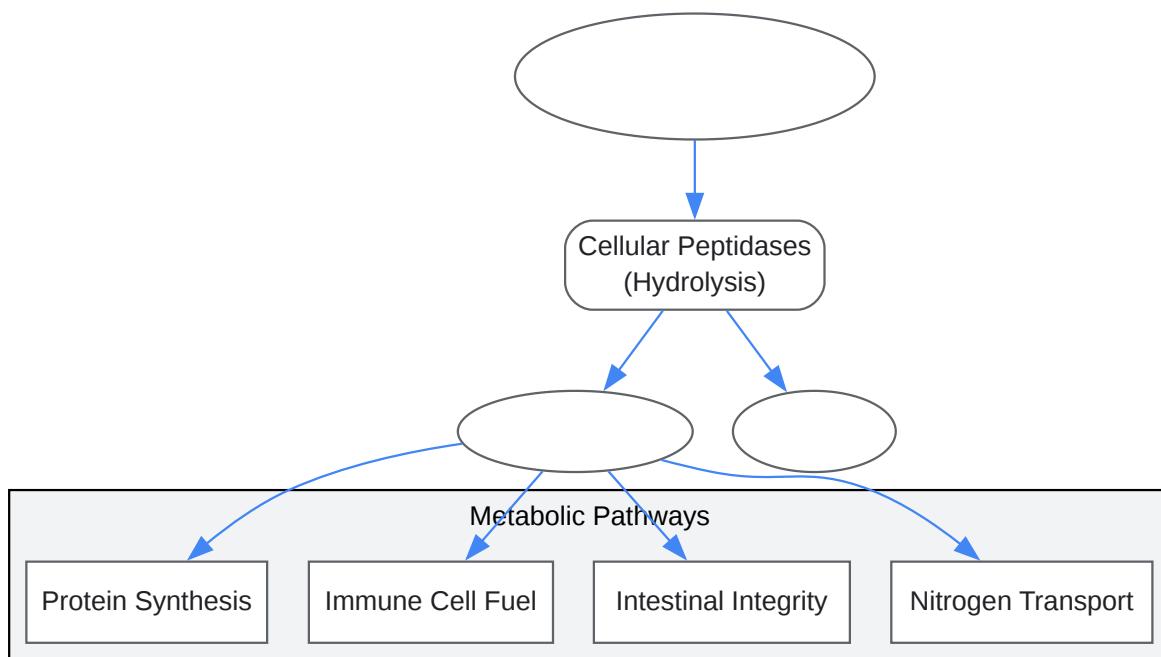
Biological Role and Significance

Glycyl-L-glutamine serves as a highly stable and soluble source of L-glutamine.[\[5\]](#)[\[10\]](#) Free L-glutamine is notoriously unstable in aqueous solutions, degrading into pyroglutamic acid and ammonia, which can be toxic to cells in culture.[\[5\]](#) The dipeptide form circumvents this issue.

In biological systems, Glycyl-L-glutamine is efficiently hydrolyzed by peptidases present on the cell surface or intracellularly, releasing free L-glutamine and glycine.[\[10\]](#) The released L-glutamine then participates in numerous critical metabolic pathways.

Key Functions of Released L-Glutamine:

- Immune Function: Serves as a primary energy source for immune cells like lymphocytes and macrophages.[\[10\]](#)[\[11\]](#)
- Protein Metabolism: Acts as a regulator of protein synthesis and helps reduce the breakdown of muscle protein.[\[11\]](#)
- Gut Health: Promotes the integrity of the intestinal mucosa and serves as an energy source for enterocytes.[\[10\]](#)
- Nitrogen Transport: Functions as a major carrier of nitrogen between tissues.[\[10\]](#)[\[11\]](#)
- Acid-Base Balance: Participates in ammonia metabolism in the kidneys, contributing to the body's acid-base balance.[\[11\]](#)



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